

Application Note: Comprehensive Characterization of 2-(Pyridine-4-sulfonyl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(Pyridine-4-sulfonyl)ethan-1-ol

Cat. No.: B13265863

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Introduction & Scope

2-(Pyridine-4-sulfonyl)ethan-1-ol is a bifunctional heterocyclic building block often employed as a "masked" vinyl sulfone in the synthesis of cysteine-reactive probes, proteolysis targeting chimeras (PROTACs), and antibody-drug conjugates (ADCs). Its utility relies on the latent reactivity of the sulfonyl-ethanol motif, which can undergo

-elimination to form a reactive vinyl sulfone.

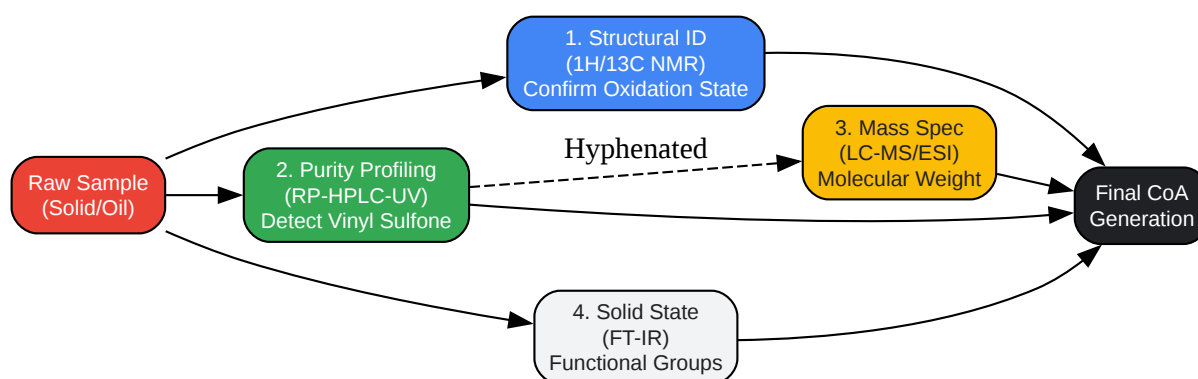
Consequently, the analytical challenge is twofold:

- Confirming the oxidation state: Distinguishing the sulfone () from the sulfide () or sulfoxide () precursors.

- Ensuring stability: Detecting trace amounts of the elimination product (4-(vinylsulfonyl)pyridine) which may form under improper storage or basic conditions.

This guide provides a self-validating analytical suite designed to meet rigorous drug development standards.

Analytical Workflow Overview



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Figure 1: Integrated analytical workflow for full characterization.

Structural Identification: Nuclear Magnetic Resonance (NMR)

NMR is the primary method for distinguishing the target sulfone from its sulfide precursor. The electron-withdrawing nature of the sulfonyl group (

) causes a distinct downfield shift in the adjacent methylene protons compared to the sulfide.

Protocol A: ¹H-NMR Acquisition

- Instrument: 400 MHz or higher.[1]
- Solvent: DMSO-d₆ (Preferred over

to visualize the hydroxyl proton and prevent peak broadening due to exchange).

- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm).

Data Analysis & Interpretation

The spectrum should display three distinct regions.^{[2][3]} Use the table below to validate your signals.

Moiety	Proton Type	Multiplicity	Predicted Shift (, ppm)	Diagnostic Value
Pyridine Ring	C2-H / C6-H	Doublet (AA')	8.80 - 8.95	-protons to Nitrogen (deshielded).
Pyridine Ring	C3-H / C5-H	Doublet (BB')	7.80 - 7.95	-protons to Nitrogen.
Ethyl Linker		Triplet/Multiplet	3.70 - 3.85	Standard alcohol methylene.
Ethyl Linker		Triplet	3.50 - 3.65	CRITICAL: If this is < 3.2 ppm, you likely have the sulfide or sulfoxide.
Hydroxyl		Broad Singlet	4.80 - 5.10	Visible in dry DMSO-d ₆ ; disappears with shake.

Critical Quality Attribute (CQA): Check for vinyl protons (doublets around 6.2 - 7.0 ppm). Presence indicates degradation to 4-(vinylsulfonyl)pyridine.

Purity Profiling: HPLC-UV/MS Method

Because the pyridine ring is basic and the molecule is polar, standard C18 methods often result in peak tailing. This protocol uses a buffered mobile phase to ensure sharp peak shape and reproducibility.

Protocol B: Reverse-Phase HPLC Method

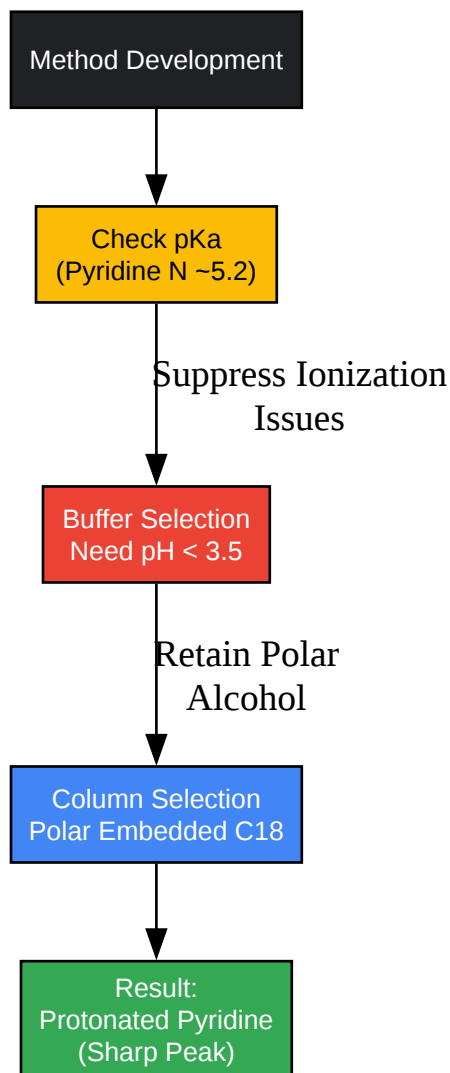
- Column: C18 with polar-embedded group (e.g., Waters XBridge or Phenomenex Luna Omega Polar C18), 150 x 4.6 mm, 3.5 μ m or 5 μ m.
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.5 (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (HPLC Grade).^[4]
- Flow Rate: 1.0 mL/min.^{[5][6]}
- Temperature: 30°C.
- Detection: UV at 254 nm (Pyridine) and 210 nm.

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Injection / Hold
15.0	40	60	Linear Gradient
18.0	5	95	Wash
20.0	5	95	Wash Hold
20.1	95	5	Re-equilibration

| 25.0 | 95 | 5 | End |

Logic of Separation (Method Development Tree)



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Figure 2: Decision logic for selecting acidic buffer to prevent pyridine tailing.

Vibrational Spectroscopy (FT-IR)[3]

FT-IR provides a rapid "fingerprint" confirmation, particularly useful for incoming raw material inspection (solid state).

Protocol C: ATR-FTIR

- Method: Attenuated Total Reflectance (ATR) on neat solid/oil.

- Range: 4000 – 600

.

- Resolution: 4

.

Diagnostic Bands:

- Sulfone (

): Look for two strong bands.

- Asymmetric stretch: ~1300–1320

.

- Symmetric stretch: ~1140–1160

.

- Hydroxyl (

): Broad band at 3200–3400

.

- Pyridine Ring: Aromatic

stretches at 1580–1600

and ~1450

.

Mass Spectrometry (MS)[7]

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Rationale: The pyridine nitrogen is easily protonated.

- Expected Ion:

.

- Calculation:

- Formula:
- Exact Mass: 187.03 g/mol
- Observed m/z: 188.04 (
-).

Stability & Storage Guidelines

This compound is a latent electrophile.

- Risk: Under basic conditions (pH > 8), it eliminates water to form 4-(vinylsulfonyl)pyridine.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Re-test: Perform HPLC (Protocol B) every 6 months to check for the "vinyl" impurity peak, which will elute later (more hydrophobic) than the alcohol target.

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 - Source:

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